

An In-depth Technical Guide to Methyl 4-methylcinnamate

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Compound of Interest

Compound Name: Methyl 4-methylcinnamate

CAS No.: 20754-20-5

Cat. No.: B6592472

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-methylcinnamate**, a derivative of cinnamic acid. While less documented than its counterparts, such as methyl cinnamate and methyl 4-methoxycinnamate, this guide synthesizes the available technical data to support researchers and drug development professionals in their work with this compound. This document emphasizes the practical application of scientific principles, focusing on synthesis, analytical characterization, and potential biological relevance, all grounded in established scientific literature.

Compound Profile and Physicochemical Properties

Methyl 4-methylcinnamate is an ester of 4-methylcinnamic acid and methanol. The introduction of a methyl group at the para-position of the phenyl ring can influence the molecule's electronic properties, lipophilicity, and metabolic stability compared to unsubstituted methyl cinnamate. Such "magic methyl" effects are a key area of investigation in drug discovery, potentially enhancing a molecule's pharmacokinetic and pharmacodynamic profile.

Note on CAS Number: A definitive, validated CAS number for **Methyl 4-methylcinnamate** is not readily available in common chemical databases. Researchers should exercise caution to avoid confusion with the closely related and more common Methyl 4-methoxycinnamate (CAS No. 832-01-9).

Table 1: Physicochemical Properties of **Methyl 4-methylcinnamate** and Related Compounds

| Property | Methyl 4-methylcinnamate | Methyl Cinnamate | Methyl 4-methoxycinnamate |
|-------------------|--|--|---|
| Molecular Formula | C ₁₁ H ₁₂ O ₂ | C ₁₀ H ₁₀ O ₂ [1] | C ₁₁ H ₁₂ O ₃ [2][3] |
| Molecular Weight | 176.21 g/mol | 162.19 g/mol [1] | 192.21 g/mol [4] |
| Appearance | Yellow Solid[5] | White to pale yellow crystals[4] | White to off-white solid[5][6] |
| Melting Point | Not reported | 33-38 °C[1] | 89-90 °C[6][7] |
| Boiling Point | Not reported | 260-262 °C[1] | 310.6 °C at 760 mmHg |
| Solubility | Not reported | Insoluble in water[8] | Sparingly soluble in water[2] |

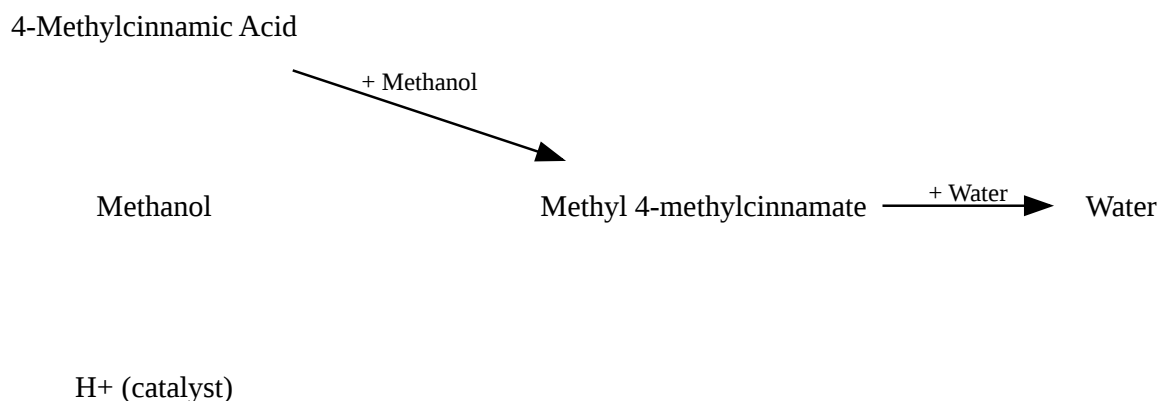
Synthesis of Methyl 4-methylcinnamate

The synthesis of **Methyl 4-methylcinnamate** can be achieved through the esterification of 4-methylcinnamic acid. A common and effective method is the Fischer esterification, which involves reacting the carboxylic acid with an excess of alcohol in the presence of an acid catalyst.

Fischer Esterification: A Reliable Synthetic Route

The Fischer esterification is an equilibrium-driven process. To ensure a high yield of the desired ester, the equilibrium can be shifted towards the product side by using an excess of one of the reactants, typically the alcohol, or by removing water as it is formed.

Reaction Scheme:



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Caption: Fischer esterification of 4-methylcinnamic acid.

Experimental Protocol: Synthesis of Methyl 4-methylcinnamate[5]

This protocol is based on a reported synthesis and provides a clear, step-by-step methodology for laboratory preparation.

Materials:

- 4-methylcinnamic acid
- Methanol (reagent grade)
- Concentrated Sulfuric Acid (H₂SO₄)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 4-methylcinnamic acid and an excess of methanol. Methanol serves as both the reactant and the solvent.
- **Catalyst Addition:** With stirring, carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Heat the reaction mixture to reflux (approximately 65°C for methanol) and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with diethyl ether.
 - Carefully neutralize the excess acid by washing with a saturated solution of sodium bicarbonate.
 - Wash the organic layer with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure to yield the crude product.
 - The crude product can be further purified by recrystallization or column chromatography to yield pure **Methyl 4-methylcinnamate** as a yellow solid.^[5]

Analytical Characterization

Accurate characterization of the synthesized compound is critical for ensuring its purity and confirming its identity. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for this purpose.

^1H and ^{13}C NMR Spectroscopic Data[5]

The following data was reported for **Methyl 4-methylcinnamate** in CDCl_3 :

Table 2: NMR Data for **Methyl 4-methylcinnamate**

| ^1H NMR (400 MHz, CDCl_3) | ^{13}C NMR (101 MHz, CDCl_3) |
|--|---|
| δ 7.67 (d, J = 16.0 Hz, 1H) | δ 167.7 |
| δ 7.42 (d, J = 8.1 Hz, 2H) | δ 145.1 |
| δ 7.19 (d, J = 7.9 Hz, 2H) | δ 144.8 |
| δ 6.40 (d, J = 16.0 Hz, 1H) | δ 140.8 |
| δ 3.80 (s, 3H) | δ 131.8 |
| δ 2.37 (s, 3H) | δ 130.0 |
| δ 129.5 | |
| δ 128.4 | |
| δ 127.9 | |
| δ 117.0 | |
| δ 116.7 | |
| δ 51.8 | |
| δ 21.8 | |

Interpretation of NMR Spectra:

- ^1H NMR: The two doublets at 7.67 and 6.40 ppm with a large coupling constant (J = 16.0 Hz) are characteristic of the trans-alkene protons. The two doublets at 7.42 and 7.19 ppm correspond to the aromatic protons. The singlet at 3.80 ppm is assigned to the methyl ester protons, and the singlet at 2.37 ppm is assigned to the methyl group on the phenyl ring.
- ^{13}C NMR: The signal at 167.7 ppm corresponds to the ester carbonyl carbon. The signals in the aromatic region (116-146 ppm) are consistent with a substituted benzene ring. The

signals at 51.8 and 21.8 ppm are assigned to the methyl ester carbon and the aromatic methyl carbon, respectively.

Potential Applications in Research and Drug Development

While specific biological activities for **Methyl 4-methylcinnamate** are not extensively reported, the broader class of cinnamic acid derivatives has shown a wide range of pharmacological effects. This suggests that **Methyl 4-methylcinnamate** could be a valuable scaffold for further investigation.

The "Magic Methyl" Effect in Drug Design

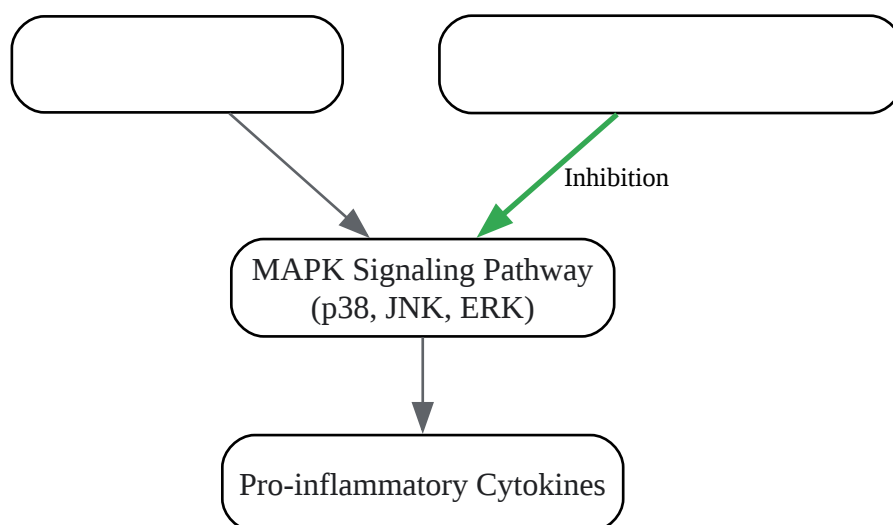
The addition of a methyl group to a bioactive molecule can have profound effects on its properties.[9] These "magic methyl" effects can include:

- **Increased Lipophilicity:** Enhancing membrane permeability and oral absorption.
- **Metabolic Blocking:** The methyl group can block sites of metabolism, increasing the compound's half-life.
- **Improved Binding Affinity:** The methyl group can make favorable hydrophobic interactions with the target protein.

The 4-methyl substitution on the cinnamate core makes this compound an interesting candidate for exploring these effects in various biological systems.

Potential as an Anti-inflammatory Agent

Cinnamic acid and its derivatives have been reported to possess anti-inflammatory properties. For example, methyl cinnamate has been shown to have anti-inflammatory effects in a mouse model of colitis by inhibiting the MAPK signaling pathway.[10] Given the structural similarity, it is plausible that **Methyl 4-methylcinnamate** could exhibit similar activities.



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Caption: Potential anti-inflammatory mechanism of cinnamate derivatives.

Other Potential Biological Activities

Cinnamic acid derivatives have been investigated for a variety of other biological activities, including:

- **Antibacterial and Antifungal Properties:** Some cinnamates have shown activity against various microbial strains.[9]
- **Antioxidant Activity:** The phenolic structure of some cinnamic acid derivatives contributes to their antioxidant properties.
- **Enzyme Inhibition:** Certain cinnamate derivatives have been found to inhibit enzymes such as acetylcholinesterase.

Further research is required to determine if **Methyl 4-methylcinnamate** shares these or other biological activities.

Conclusion

Methyl 4-methylcinnamate represents an intriguing, yet understudied, derivative of cinnamic acid. This guide provides a foundational understanding of its synthesis and analytical characterization, based on the available scientific literature. The potential for this compound to

exhibit interesting biological activities, possibly enhanced by the "magic methyl" effect, makes it a compelling candidate for further investigation in the fields of medicinal chemistry and drug discovery. Researchers are encouraged to use the information presented herein as a starting point for their own explorations into the properties and applications of this unique molecule.

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